

Ru-(S)-SunPhos in Asymmetric Hydrogenation

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Compound Focus: (S)-SunPhos

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The Ru-(S)-SunPhos complex is an effective catalyst for the enantioselective hydrogenation of various prochiral substrates. Its performance is often enhanced by specific additives.

Table 1: Documented Substrates and Performance of Ru-(S)-SunPhos Catalyzed Hydrogenation

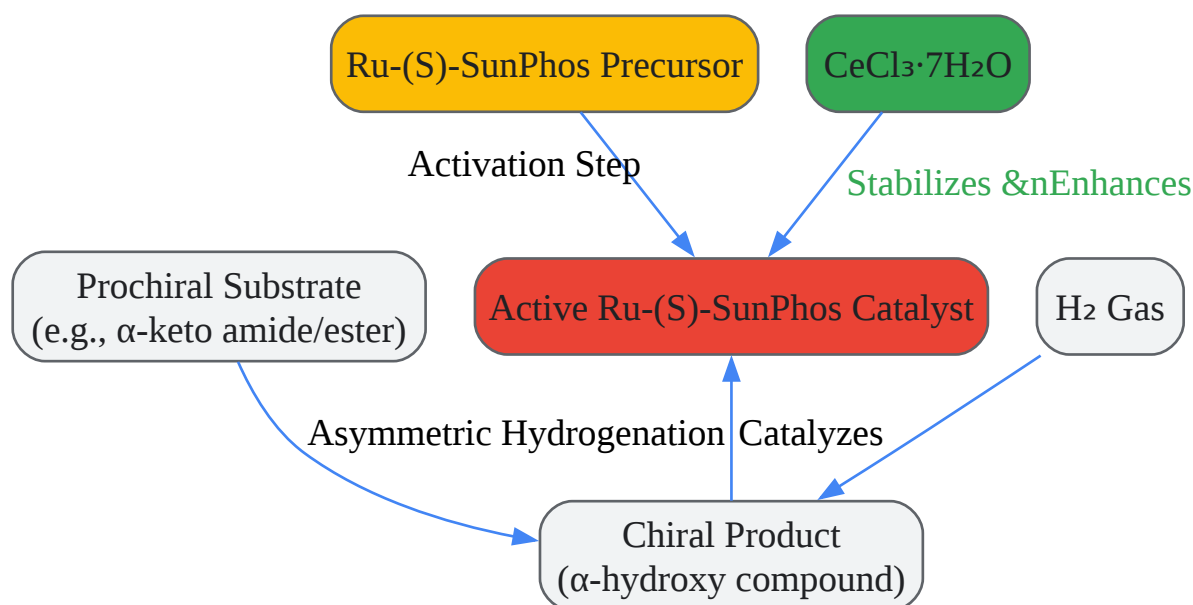
Substrate Class	Key Additive	Performance (ee)	Key Findings / Notes
α -Keto Weinreb Amides [1]	CeCl ₃ ·7H ₂ O	Up to 97% ee	Additive is essential for high reactivity and enantioselectivity. The ratio of CeCl ₃ to Ru-catalyst is crucial.
Aromatic α -Ketoesters [2]	CeCl ₃ ·7H ₂ O	Up to 98.3% ee (TON up to 10,000)	Additive improves enantioselectivity and enhances catalyst stability . Effective for ortho-substituted challenging substrates.
γ -Heteroatom substituted β -Keto Esters [3]	Not Specified	High enantioselectivities	Produces enantiomerically pure γ -heteroatom substituted β -hydroxy esters.
Sulfonyl Ketones [4]	Iodine (I ₂)	Good catalytic efficiency	Generates anhydrous HI <i>in situ</i> as the operating additive.

Experimental Insights and Additive Function

While the full preparation method for the Ru-(S)-SunPhos complex is not detailed, the search results provide key parameters for its use in catalysis:

- **Catalyst Identity:** The catalytic system is frequently based on the complex [Ru ((S) -Sunphos) (benzene)Cl]Cl [1] [2].
- **Critical Role of CeCl₃·7H₂O:** This lanthanide salt additive is not merely beneficial but is described as **essential** [1] [2]. It significantly boosts both the reaction rate (**reactivity**) and the **enantioselectivity** of the process. Furthermore, it enhances the **stability** of the ruthenium catalyst, allowing for higher turnover numbers (TON) [2].
- **Optimal Additive Ratio:** The **molar ratio** of CeCl₃ · 7H₂O to the Ru - (S) -SunPhos catalyst is a critical parameter that must be optimized for the specific hydrogenation reaction being performed [1] [2].

The following diagram illustrates the general workflow and the crucial role of the additive in the catalytic cycle, based on the information from the cited studies [1] [2].



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